

A Technical Guide to DOWEX® 50WX2: Properties, Procurement, and Applications

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Compound of Interest

Compound Name: DOWEX(R) 50 WX2

Cat. No.: B1175224

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This in-depth technical guide provides essential information for researchers, scientists, and drug development professionals on the use of DOWEX® 50WX2, a strong acid cation exchange resin. This document outlines its core properties, supplier information, and detailed experimental protocols for its application in scientific research.

Core Properties and Purchasing Information

DOWEX® 50WX2 is a gel-type, strongly acidic cation exchange resin composed of a polystyrene matrix cross-linked with 2% divinylbenzene. Its functional groups are sulfonic acid (-SO₃H), which are responsible for its ion exchange capabilities. This resin is widely used for various separation and purification processes in laboratory and industrial settings.

Supplier Information:

DOWEX® 50WX2 is available from several major chemical suppliers, ensuring accessibility for researchers worldwide. Key suppliers include:

- Thermo Fisher Scientific: Offers various mesh sizes of DOWEX® 50WX2 under the Thermo Scientific™ and Acros Organics™ brands.[\[1\]](#)[\[2\]](#)
- MilliporeSigma (formerly Sigma-Aldrich): Provides the resin under the AmberChrom™ brand.[\[3\]](#)
- AK Scientific, Inc.: Supplies DOWEX® 50WX2 in hydrogen form.[\[4\]](#)

- GFS Chemicals: Offers the cation-exchange resin in various quantities.
- Carl ROTH: Provides DOWEX® 50 W X 2 in H⁺-form.[5]
- Oakwood Chemical: Lists DOWEX® 50WX2 hydrogen form.[4]

Purchasing can be done directly through the suppliers' websites or their authorized distributors. For specific product codes and availability, it is recommended to consult the respective supplier's online catalog.

Quantitative Data Summary:

The physical and chemical properties of DOWEX® 50WX2 are summarized in the table below. These specifications are typical and may vary slightly between suppliers and mesh sizes.

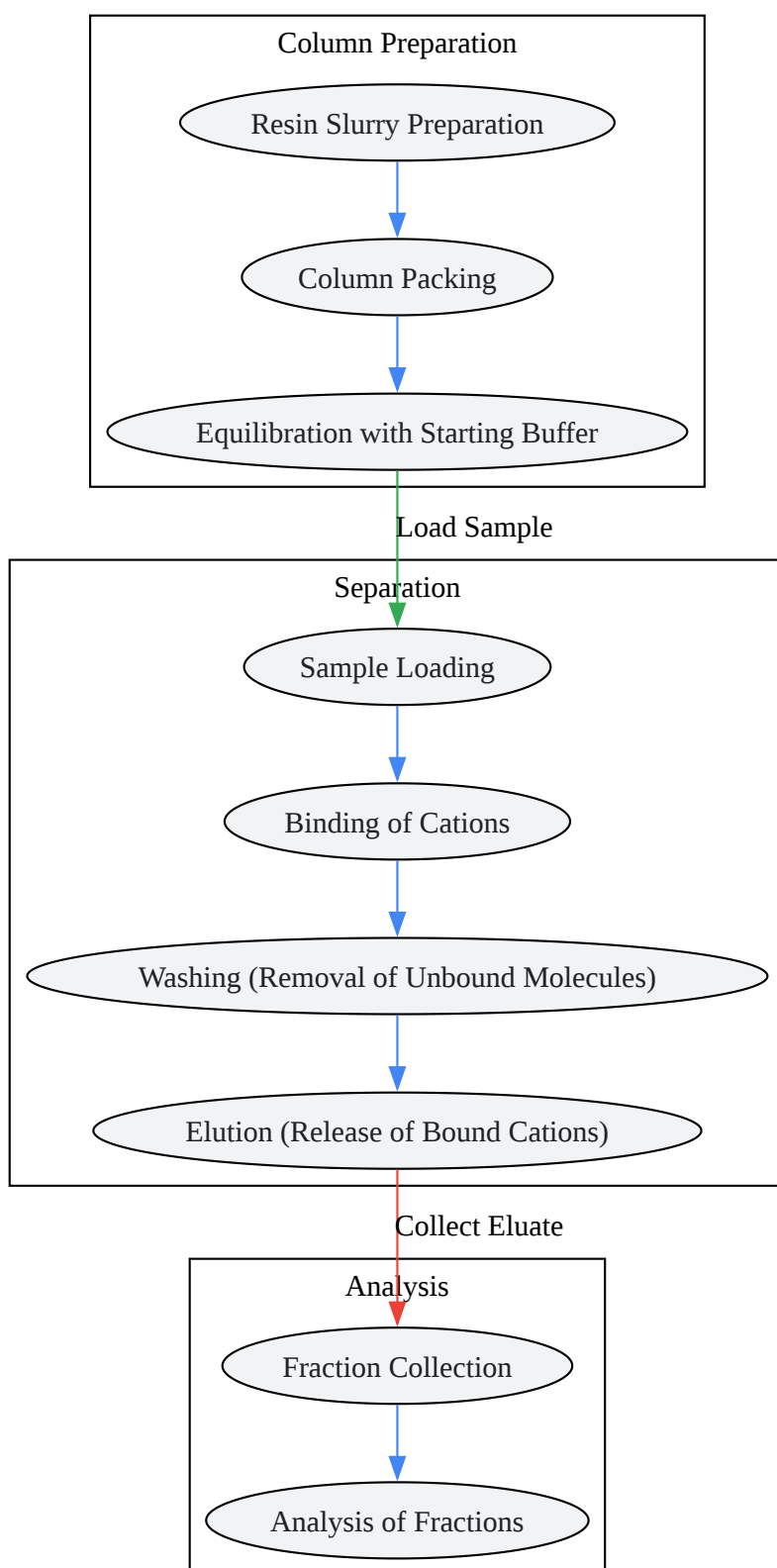
Property	Value	References
Matrix	Polystyrene cross-linked with 2% divinylbenzene	[1]
Functional Group	Sulfonic Acid	[1]
Ionic Form (as shipped)	Hydrogen (H ⁺)	[1]
Appearance	Pale brown to brown or pale orange to orange beads	[1][2]
Particle Size (Mesh)	50-100, 100-200, 200-400	[1][5]
Moisture Holding Capacity	74-82%	[1][2]
Total Exchange Capacity	≥0.6 meq/mL (by wetted bed volume)	[1][2][6]
Operating pH Range	0-14	
Maximum Operating Temperature	150 °C	

Experimental Protocols and Methodologies

DOWEX® 50WX2 is a versatile resin employed in a variety of separation protocols. Below are detailed methodologies for some of its key applications.

General Ion-Exchange Chromatography Workflow

The fundamental process of ion-exchange chromatography with DOWEX® 50WX2 involves several key steps: column preparation, sample loading, washing, and elution.^{[7][8]}



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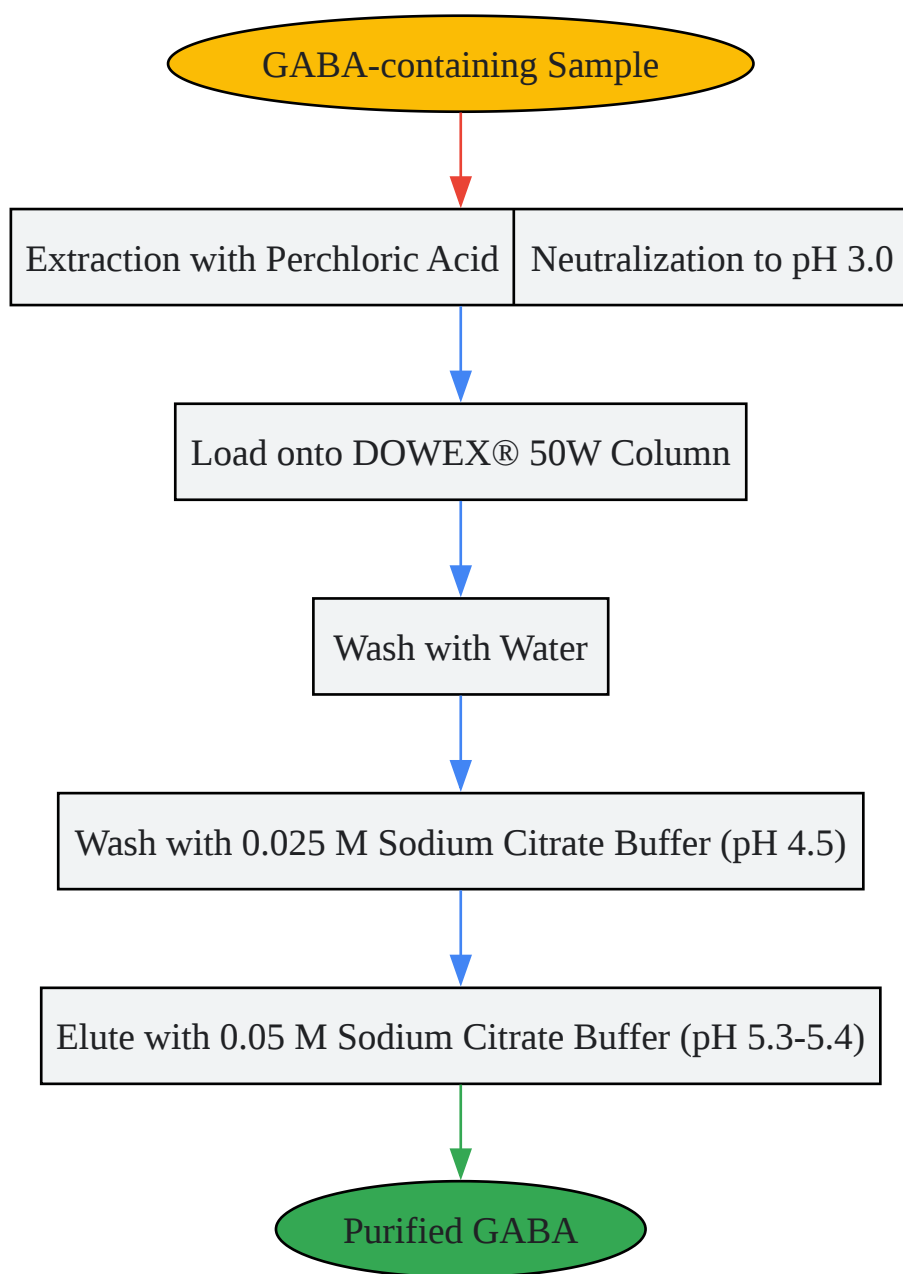
General workflow for ion-exchange chromatography.

Purification of γ -Aminobutyric Acid (GABA)

This protocol describes the purification of GABA from a sample matrix, such as a fermentation broth or tissue extract, using DOWEX® 50W.[\[9\]](#)

Methodology:

- **Sample Preparation:** Extract the sample containing GABA with perchloric acid. Neutralize the extract to a pH of approximately 3.0.[\[9\]](#)
- **Column Preparation:** Prepare a column packed with DOWEX® 50W resin.
- **Sample Loading:** Pass the prepared sample through the column. GABA and other cations will bind to the resin.
- **Washing:**
 - Wash the column with water to remove unbound anions and neutral molecules.[\[9\]](#)
 - Further wash the column with 8 mL of a 0.025 M sodium citrate buffer at pH 4.5.[\[9\]](#)
- **Elution:** Elute the bound GABA from the column using 3 mL of a 0.05 M sodium citrate buffer with a pH between 5.3 and 5.4.[\[9\]](#) The recovery of GABA from the column is reported to be 100%.[\[9\]](#)
- **Analysis:** The collected eluate can be analyzed for GABA content using methods such as thin-layer chromatography or an automatic amino acid analyzer.[\[9\]](#)



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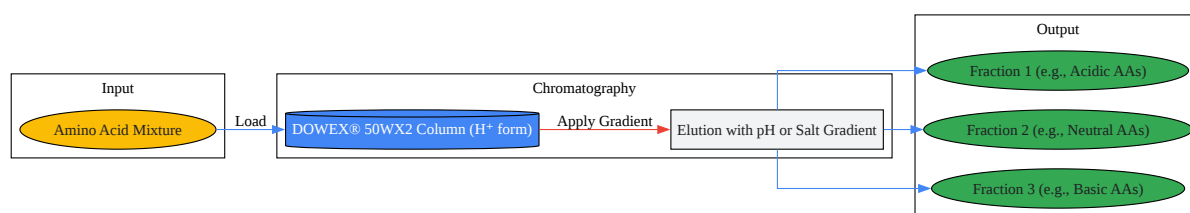
Workflow for the purification of GABA.

Separation of Amino Acids

DOWEX® 50WX2 is effective for the separation of amino acids from a mixture. The protocol below outlines a general procedure.

Methodology:

- **Resin Preparation:** If the resin is not in the desired ionic form (e.g., H^+), it should be washed and equilibrated. For general amino acid separation, the H^+ form is typically used.
- **Column Packing:** A slurry of the resin is packed into a suitable chromatography column.
- **Sample Loading:** The amino acid mixture, dissolved in an appropriate buffer, is loaded onto the column. The amino acids, being cations at low pH, will bind to the sulfonic acid groups of the resin.
- **Washing:** The column is washed with water or a low concentration buffer to remove any unbound components.
- **Elution:** The bound amino acids are then eluted from the column. This can be achieved by:
 - **Stepwise Elution:** Using buffers of increasing pH or ionic strength.
 - **Gradient Elution:** Applying a continuous gradient of increasing pH or salt concentration. For example, a common method involves elution with 2 M ammonia, which deprotonates the amino acids, allowing them to be displaced by ammonium ions.^[10]
- **Fraction Collection and Analysis:** The eluate is collected in fractions and analyzed for amino acid content.



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Logical flow for amino acid separation.

Application in Radionuclide Purification

DOWEX® 50WX2 is also utilized in the separation and purification of medically relevant radionuclides. The principle relies on the differential affinity of various metal ions for the resin.

General Procedure:

- **Target Dissolution:** The irradiated target material containing the radionuclide of interest is dissolved in a suitable acid, such as nitric acid.
- **Column Preparation:** A column is packed with DOWEX® 50WX2 and equilibrated with an acid solution of a similar concentration to the dissolved target.
- **Loading:** The solution containing the radionuclide mixture is loaded onto the column.
- **Separation and Elution:** The separation of the desired radionuclide from the target material and other impurities is achieved by washing the column with specific concentrations of acids (e.g., nitric acid or hydrochloric acid). The choice of eluent and its concentration is critical and depends on the specific radionuclides being separated. For instance, in the separation of actinium and radium from thorium, a strong cation exchange resin like DOWEX® 50WX8 (a similar resin with higher cross-linkage) is used, and the separation is achieved by carefully controlling the acidity of the mobile phase.[11]

Due to the hazardous nature of radioactive materials, all procedures must be conducted in appropriate facilities with proper shielding and safety protocols.

This guide provides a comprehensive overview of DOWEX® 50WX2 for researchers and professionals. For specific applications, further optimization of the outlined protocols may be necessary. Always consult the relevant safety data sheets (SDS) before handling this or any other chemical reagent.

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References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. Dowex™ 50WX2 50-100 (H) 250 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 3. MilliporeSigma Supelco AmberChrom (formerly Dowex) 50WX2 Hydrogen Form, 200-400 mesh 500 g | Buy Online | MilliporeSigma™ Supelco™ | Fisher Scientific [fishersci.com]
- 4. Dowex® 50WX2 hydrogen form 200-400 mesh [oakwoodchemical.com]
- 5. Dowex® 50 W X 2, 100 g, CAS No. 12612-37-2 | Cation Exchanger | Dowex® Ion Exchanger | Ion Exchanger | Inorganic & Analytical Reagents | Chemicals | Carl ROTH - International [carlroth.com]
- 6. scientificlabs.co.uk [scientificlabs.co.uk]
- 7. youtube.com [youtube.com]
- 8. m.youtube.com [m.youtube.com]
- 9. Purification of GABA on small columns of Dowex 50W; Combination with a method for separation of biogenic amines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Reddit - The heart of the internet [reddit.com]
- 11. WO2019183724A1 - Systems, apparatus and methods for separating actinium, radium, and thorium - Google Patents [patents.google.com]
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